

Application Notes and Protocols for Imazapyr in Forestry Vegetation Management

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Compound of Interest

Compound Name: Imazapyr

Cat. No.: B1671738

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These notes provide a comprehensive overview of the application of **Imazapyr**, a broad-spectrum herbicide, for vegetation management in forestry settings. The information is intended to guide researchers and scientists in understanding its mode of action, application protocols, and experimental design considerations.

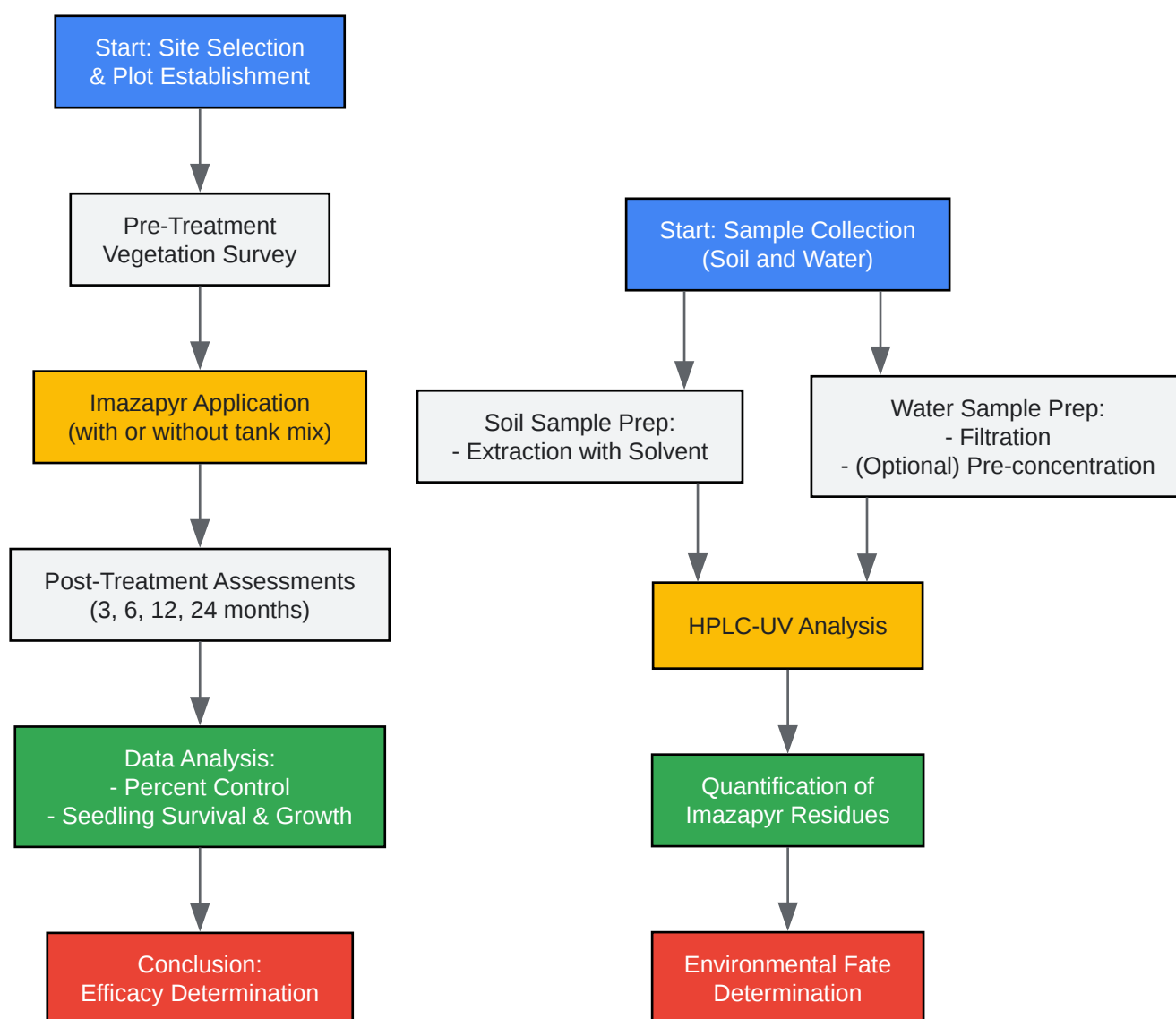
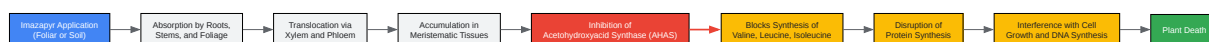
Active Ingredient Profile: Imazapyr

Imazapyr is a systemic, non-selective herbicide belonging to the imidazolinone chemical family.^{[1][2]} It is widely used for the control of a broad range of vegetation, including annual and perennial grasses, broadleaf weeds, vines, shrubs, and hardwood trees.^{[2][3][4]} Its utility in forestry, particularly in pine management, stems from the resistance of pine species to its effects.^[2]

Mode of Action

Imazapyr's herbicidal activity is achieved through the inhibition of the enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).^{[2][4]} This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.^[5] Since animals lack the AHAS enzyme, they must obtain these essential amino acids through their diet, which contributes to the low toxicity of **imazapyr** to mammals, insects, and fish.^{[2][4]}

Upon application, **imazapyr** is absorbed through the foliage, stems, and roots of the plant and is rapidly translocated via the xylem and phloem to the meristematic regions, where active growth occurs.[3][4][6] The inhibition of AHAS leads to a disruption of protein synthesis, which in turn interferes with cell growth and DNA synthesis.[3][6] The death of the plant is typically slow, with visible symptoms appearing within one to two weeks, and complete control taking several weeks to months, depending on environmental conditions and the target species.[4][6]



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